

An In-depth Technical Guide to the Stability of 4-Iodoindoline Hydrochloride

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Compound of Interest

Compound Name: 4-Iodoindoline hydrochloride

CAS No.: 1187929-37-8

Cat. No.: B1392394

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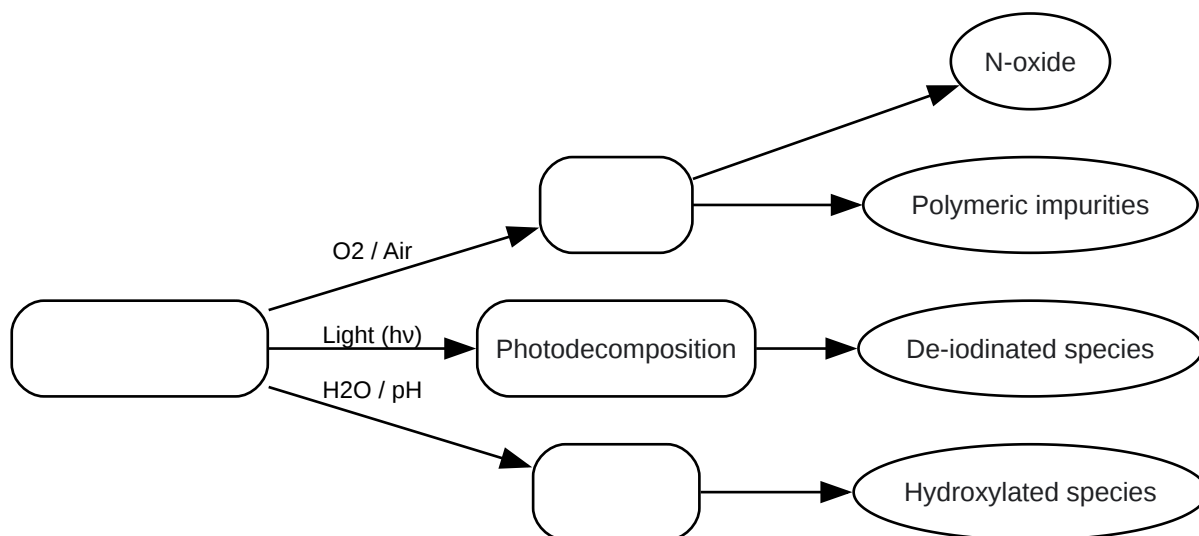
This guide provides a comprehensive technical overview of the stability of **4-iodoindoline hydrochloride**, a crucial aspect for researchers, scientists, and professionals in drug development. While specific public data on this compound is limited, this document synthesizes established principles of chemical stability, data from structurally related compounds, and standard pharmaceutical testing methodologies to offer a robust framework for its handling, storage, and stability assessment.

Chemical Profile of 4-Iodoindoline Hydrochloride

4-Iodoindoline hydrochloride is a halogenated heterocyclic compound. The indoline core is a common motif in pharmacologically active molecules, and the iodo-substituent provides a site for further chemical modification, making it a valuable building block in medicinal chemistry. The hydrochloride salt form generally enhances solubility and stability.

Chemical Structure:

4-Iodoindoline



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Caption: Plausible degradation pathways for **4-Iodoindoline Hydrochloride**.

- Oxidation: The nitrogen atom of the indoline ring is a likely site for oxidation, potentially forming an N-oxide. The aromatic ring could also be susceptible to oxidative degradation, possibly leading to polymerization.
- Dehalogenation: The carbon-iodine bond can be cleaved under certain conditions (e.g., photolytically or by certain reducing agents), leading to the formation of indoline hydrochloride.
- Hydrolysis: While generally stable, the iodo group could be susceptible to hydrolysis to a hydroxyl group under harsh conditions (e.g., high temperature and extreme pH).

A Framework for Stability Assessment: Forced Degradation Studies

To definitively understand the stability of **4-iodoindoline hydrochloride**, a forced degradation (or stress testing) study is essential. This involves subjecting the compound to harsh conditions

to accelerate decomposition and identify potential degradation products. This is a standard practice in pharmaceutical development. [1][2]

Experimental Protocol for Forced Degradation

The following protocol outlines a comprehensive forced degradation study.

Objective: To identify the degradation products of **4-iodoindoline hydrochloride** under various stress conditions and to develop a stability-indicating analytical method.

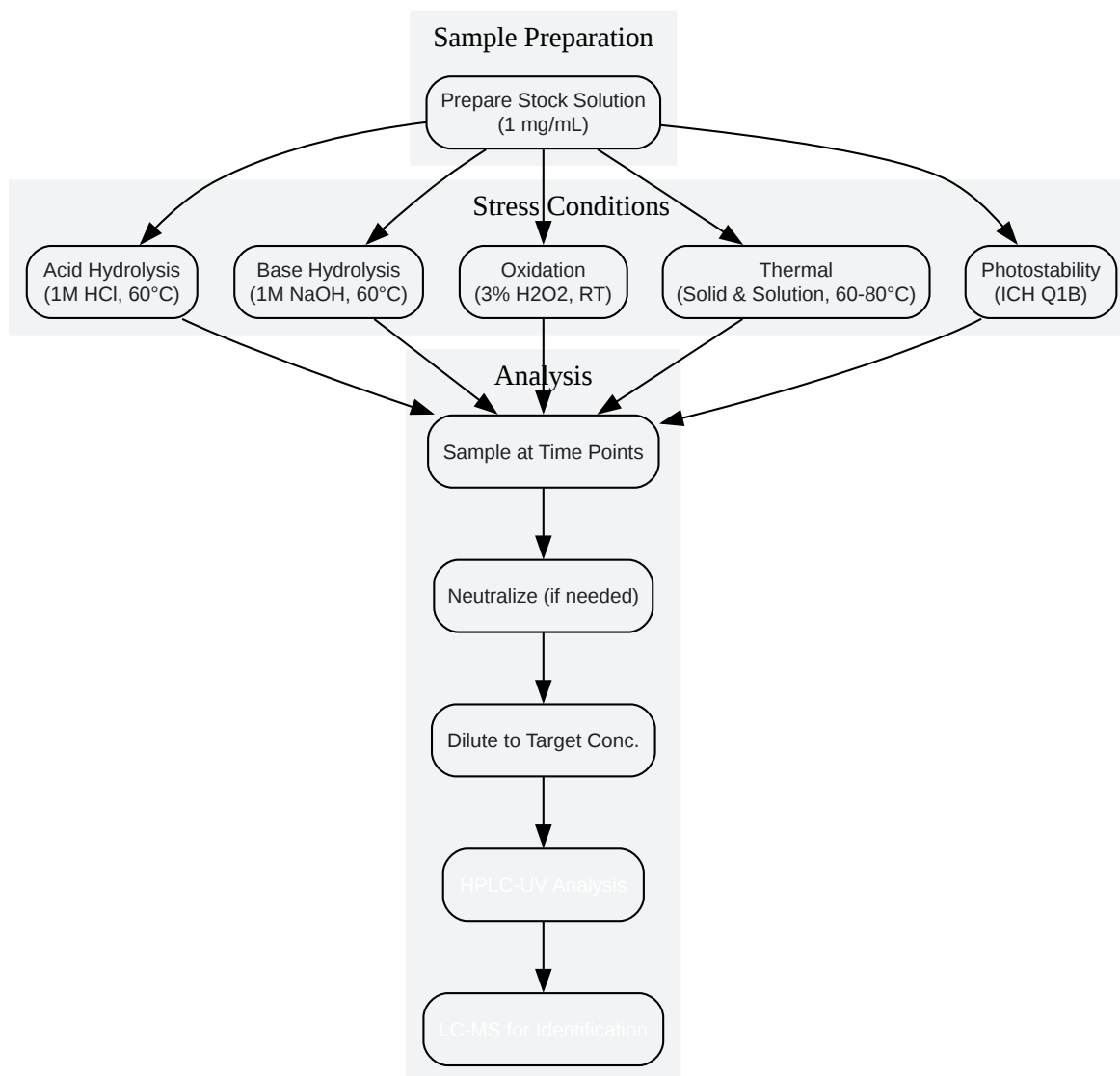
Materials:

- **4-iodoindoline hydrochloride**
- Hydrochloric acid (HCl), 0.1 M and 1 M
- Sodium hydroxide (NaOH), 0.1 M and 1 M
- Hydrogen peroxide (H₂O₂), 3%
- High-purity water
- Acetonitrile (HPLC grade)
- Phosphate or acetate buffers

Procedure:

- Preparation of Stock Solution: Accurately weigh and dissolve **4-iodoindoline hydrochloride** in a suitable solvent (e.g., water or a water/acetonitrile mixture) to a known concentration (e.g., 1 mg/mL).
- Stress Conditions:
 - Acid Hydrolysis: Mix the stock solution with an equal volume of 1 M HCl. Store at 60°C for 24 hours.
 - Base Hydrolysis: Mix the stock solution with an equal volume of 1 M NaOH. Store at 60°C for 24 hours.

- Oxidative Degradation: Mix the stock solution with an equal volume of 3% H₂O₂. Store at room temperature for 24 hours.
- Thermal Degradation: Store the solid compound at 80°C for 48 hours. Also, store the stock solution at 60°C for 24 hours.
- Photostability: Expose the solid compound and the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.
- Sample Analysis: At appropriate time points (e.g., 0, 4, 8, 12, 24 hours), withdraw an aliquot of each stressed sample. If necessary, neutralize the acidic and basic samples. Dilute all samples to a suitable concentration for analysis.
- Analytical Method: Analyze the samples using a stability-indicating method, typically High-Performance Liquid Chromatography (HPLC) with UV detection. [1]Mass Spectrometry (LC-MS) should be used to identify the mass of the degradation products. [3]



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Caption: Experimental workflow for a forced degradation study.

Analytical Methods for Stability Assessment

A validated, stability-indicating analytical method is crucial for accurately determining the purity and stability of **4-iodoindoline hydrochloride**.

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary technique for separating the parent compound from its degradation products. [1] Typical HPLC Method Parameters:

Parameter	Recommended Starting Conditions	Rationale
Column	C18, 250 mm x 4.6 mm, 5 µm	Provides good retention and separation for a wide range of small molecules. [1]
Mobile Phase A	0.1% Formic Acid or Phosphoric Acid in Water	Provides an acidic pH to keep the amine protonated and improve peak shape.
Mobile Phase B	Acetonitrile or Methanol	Common organic modifiers for reversed-phase chromatography.
Gradient	Start with a low percentage of B, ramp up to a high percentage to elute all components.	Ensures elution of both polar and non-polar impurities.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column.
Detection	UV, monitor at multiple wavelengths (e.g., 220 nm, 254 nm, 280 nm)	To ensure detection of all components, as they may have different UV maxima.
Column Temp.	30°C	For reproducible retention times.

Mass Spectrometry (MS)

Coupling HPLC with a mass spectrometer (LC-MS) is essential for the structural elucidation of degradation products. [3] By determining the mass-to-charge ratio (m/z) of the impurities, their molecular formulas can be proposed. Further fragmentation analysis (MS/MS) can provide structural information.

Other Techniques

- Karl Fischer Titration: To determine the water content, which can be critical for the stability of hydrochloride salts. [4]* Thermogravimetric Analysis (TGA): To assess thermal stability and identify the presence of non-volatile impurities. [4]* Nuclear Magnetic Resonance (NMR) Spectroscopy: qNMR can be used for purity assessment against a certified reference standard. [4]

Conclusion

While specific stability data for **4-iodoindoline hydrochloride** is not readily available in published literature, a comprehensive understanding of its potential stability can be derived from its chemical structure and data on related compounds. This guide provides a framework for its proper storage, handling, and the development of a robust stability assessment program. By implementing forced degradation studies and utilizing appropriate analytical techniques like HPLC and LC-MS, researchers can ensure the quality and integrity of **4-iodoindoline hydrochloride** in their drug discovery and development endeavors.

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